

Methyl 3-ethynylbenzoate: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: *Methyl 3-ethynylbenzoate*

CAS No.: *10602-06-9*

Cat. No.: *B077062*

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This guide provides an in-depth exploration of **methyl 3-ethynylbenzoate**, a versatile building block in modern organic synthesis. Intended for researchers, scientists, and professionals in drug development, this document will delve into the core physicochemical properties, spectroscopic profile, synthesis, and key applications of this compound, with a focus on the causality behind its utility in complex molecular architectures.

Core Molecular Attributes and Physicochemical Properties

Methyl 3-ethynylbenzoate, with the CAS number 10602-06-9, is a disubstituted benzene derivative featuring a methyl ester and an ethynyl group at the meta position. This specific arrangement of functional groups imparts a unique reactivity profile, making it a valuable intermediate in the synthesis of pharmaceuticals and functional materials.

The fundamental properties of **methyl 3-ethynylbenzoate** are summarized below:

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₈ O ₂	[1][2]
Molecular Weight	160.17 g/mol	[1]
CAS Number	10602-06-9	[1][2][3]
Appearance	Off-white to brown solid	[1]
Melting Point	53.5-55 °C	[1]
Boiling Point (Predicted)	251.1 ± 23.0 °C	[1]
Density (Predicted)	1.11 ± 0.1 g/cm ³	[1]

The presence of the terminal alkyne is a key structural feature, rendering the molecule susceptible to a variety of coupling reactions, most notably the Sonogashira coupling. The methyl ester, while relatively stable, can be hydrolyzed to the corresponding carboxylic acid, offering another avenue for derivatization.

Spectroscopic Characterization

A thorough understanding of the spectroscopic signature of **methyl 3-ethynylbenzoate** is crucial for reaction monitoring and product confirmation.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum provides a clear map of the proton environments within the molecule. The spectrum of **methyl 3-ethynylbenzoate** in CDCl₃ exhibits characteristic signals for the aromatic protons, the methyl ester protons, and the acetylenic proton.[1]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Coupling Constant (J) Hz
8.17	t	1H	Ar-H	1.5
8.03-8.00	m	1H	Ar-H	
7.66	dt	1H	Ar-H	7.7, 1.4
7.41	td	1H	Ar-H	7.8, 0.4
3.93	s	3H	-OCH ₃	
3.12	s	1H	-C $\equiv$ CH	

The downfield shifts of the aromatic protons are indicative of the electron-withdrawing nature of the methyl ester group. The singlet at 3.12 ppm is a definitive signal for the terminal alkyne proton.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

While a specific experimental ¹³C NMR spectrum for **methyl 3-ethynylbenzoate** was not found in the referenced literature, the expected chemical shifts can be predicted based on the analysis of similar substituted methyl benzoates. The key resonances would include:

- Carbonyl Carbon (C=O): Expected in the range of 165-170 ppm.
- Aromatic Carbons: A complex set of signals between 120-140 ppm. The carbon attached to the ester group (C1) and the carbon attached to the ethynyl group (C3) would be expected at the downfield end of this region.
- Alkynyl Carbons (-C $\equiv$ C-): Typically found in the 70-90 ppm range.
- Methyl Carbon (-OCH₃): A characteristic signal around 52 ppm.

Infrared (IR) Spectroscopy

An experimental IR spectrum for **methyl 3-ethynylbenzoate** is not readily available. However, the key vibrational modes can be predicted based on its functional groups:

- C-H stretch (alkyne): A sharp, characteristic peak is expected around 3300 cm^{-1} .
- $\text{C}\equiv\text{C}$ stretch (alkyne): A weak to medium intensity peak is anticipated in the $2100\text{-}2140\text{ cm}^{-1}$ region.
- C=O stretch (ester): A strong absorption band should be present around $1720\text{-}1740\text{ cm}^{-1}$.
- C-O stretch (ester): Two bands are expected in the $1000\text{-}1300\text{ cm}^{-1}$ region.
- C-H stretch (aromatic): Peaks will appear above 3000 cm^{-1} .
- C=C stretch (aromatic): Several peaks in the $1450\text{-}1600\text{ cm}^{-1}$ region.

Synthesis of Methyl 3-ethynylbenzoate

A common synthetic route to **methyl 3-ethynylbenzoate** involves the esterification of 3-ethynylbenzoic acid. An alternative approach starts from a protected alkyne precursor, such as tert-butyl 3-ethynylbenzoate.^[1]

Experimental Protocol: Synthesis from tert-Butyl 3-ethynylbenzoate

This two-step, one-pot procedure involves the deprotection of the tert-butyl ester followed by in-situ esterification with methanol.

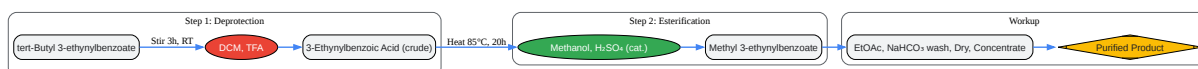
Step 1: Deprotection

- Dissolve tert-butyl 3-ethynylbenzoate (1 equivalent) in anhydrous dichloromethane (DCM).
- Slowly add trifluoroacetic acid (TFA) (excess) to the solution at room temperature.
- Stir the reaction mixture for 3 hours.
- Remove the solvent and excess TFA under reduced pressure.

Step 2: Esterification

- To the resulting crude 3-ethynylbenzoic acid, add methanol.

- Add a catalytic amount of concentrated sulfuric acid.
- Heat the solution to 85 °C and stir for 20 hours.
- After cooling, remove the volatiles in vacuo.
- Dilute the residue with ethyl acetate and neutralize with a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, wash with water and brine, dry over anhydrous magnesium sulfate, and concentrate to afford the product.



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Synthetic workflow for **Methyl 3-ethynylbenzoate**.

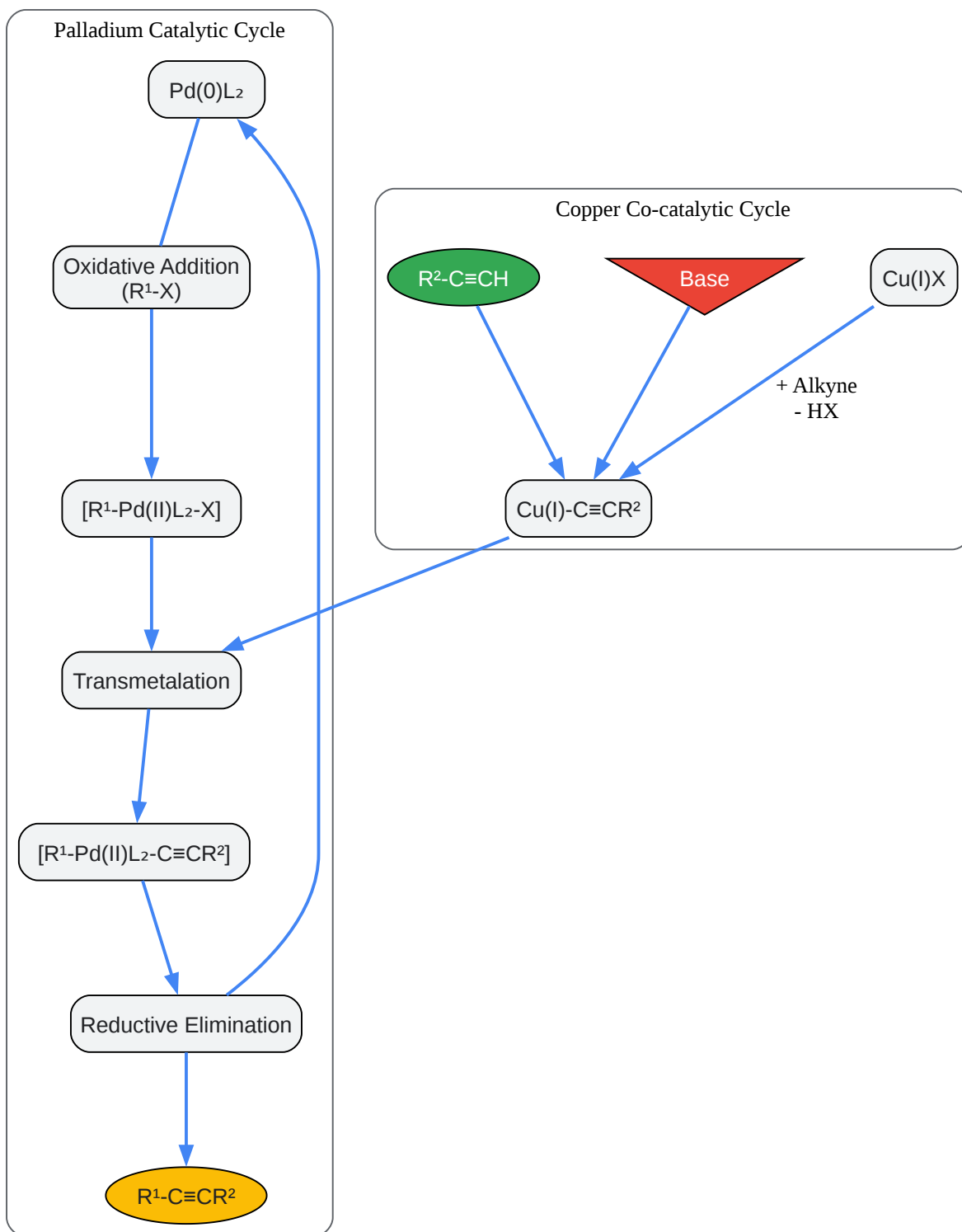
Applications in Organic Synthesis

The primary utility of **methyl 3-ethynylbenzoate** lies in its ability to participate in carbon-carbon bond-forming reactions, particularly palladium-catalyzed cross-coupling reactions.

Sonogashira Coupling

The terminal alkyne of **methyl 3-ethynylbenzoate** is an ideal substrate for the Sonogashira coupling reaction, which forms a new carbon-carbon bond between the alkyne and an aryl or vinyl halide. This reaction is of paramount importance in the synthesis of conjugated enynes and arylalkynes, which are common motifs in pharmaceuticals and organic electronic materials.

The catalytic cycle of the Sonogashira coupling involves both a palladium catalyst and a copper(I) co-catalyst.



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Simplified mechanism of the Sonogashira coupling reaction.

In the context of **methyl 3-ethynylbenzoate**, R² would be the 3-(methoxycarbonyl)phenyl group. This reaction allows for the facile introduction of this functionalized aromatic ring into a wide array of molecular scaffolds.

Safety and Handling

Methyl 3-ethynylbenzoate is classified as harmful if swallowed or inhaled, and it causes skin and serious eye irritation. It may also cause respiratory irritation.[1] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood. For storage, it is recommended to keep the compound under an inert atmosphere (nitrogen or argon) at 2-8 °C.[1]

References

- **Methyl 3-ethynylbenzoate** 97%. RHENIUM BIO SCIENCE. Available at: [\[Link\]](#)

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Sources

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- 3. rheniumshop.co.il [\[rheniumshop.co.il\]](#)
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